

Personal protective equipment for handling N2-Phenoxyacetylguanosine

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Compound of Interest

Compound Name: N2-Phenoxyacetylguanosine

Cat. No.: B12389697

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Essential Safety and Handling Guide for N2-Phenoxyacetylguanosine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **N2-Phenoxyacetylguanosine**. Given the absence of a comprehensive Safety Data Sheet (SDS), a conservative approach based on data for analogous compounds and general laboratory best practices is essential for ensuring personnel safety and procedural integrity.

Hazard Profile and Safety Precautions

While specific toxicity data for **N2-Phenoxyacetylguanosine** is limited, related modified nucleosides can cause skin, eye, and respiratory irritation. Therefore, it is prudent to handle this compound as a potentially hazardous substance. Key physical and chemical properties are summarized below.

Property	Value	Citations
Appearance	White or off-white solid	[1][2]
CAS Number	119824-66-7	[3]
Molecular Formula	C ₁₈ H ₁₉ N ₅ O ₇	[3]
Molecular Weight	417.37 g/mol	[3]
Melting Point	159-160 °C	[1][2]
Solubility	Soluble in DMSO, slightly soluble in methanol	[1][2]
Storage Temperature	2°C - 8°C	[3]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is required to minimize exposure when handling **N2-Phenoxyacetylguanosine**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents direct skin contact. Double-gloving provides additional protection in case of a splash or a tear in the outer glove.
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. A face shield should be worn when handling larger quantities or if there is a significant splash risk.	Protects eyes and face from airborne particles and splashes.
Body Protection	A flame-resistant lab coat with sleeves that overlap gloves.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if handling the powder outside of a certified chemical fume hood or if aerosolization is likely.	Minimizes inhalation of the powdered compound.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Store the container in a designated, well-ventilated, and refrigerated area at 2°C - 8°C, away from incompatible materials.[\[3\]](#)

2. Weighing and Preparation of Solutions (to be performed in a certified chemical fume hood):

- Don appropriate PPE as outlined in the table above.
- Use a dedicated, clean weighing vessel and tools.
- To minimize dust, handle the solid material gently.
- For dissolution, add the solvent (e.g., DMSO) slowly to the weighed **N2-Phenoxyacetylguanosine**.^{[1][2]}
- Ensure the solution is fully dissolved before use in experiments.

3. Experimental Use:

- All procedures involving **N2-Phenoxyacetylguanosine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with the solid or solutions.
- Keep containers closed when not in use.

4. Spill Response:

- In case of a small spill, carefully wipe up the material with absorbent pads.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- All materials used for spill cleanup should be treated as hazardous waste.

Disposal Plan

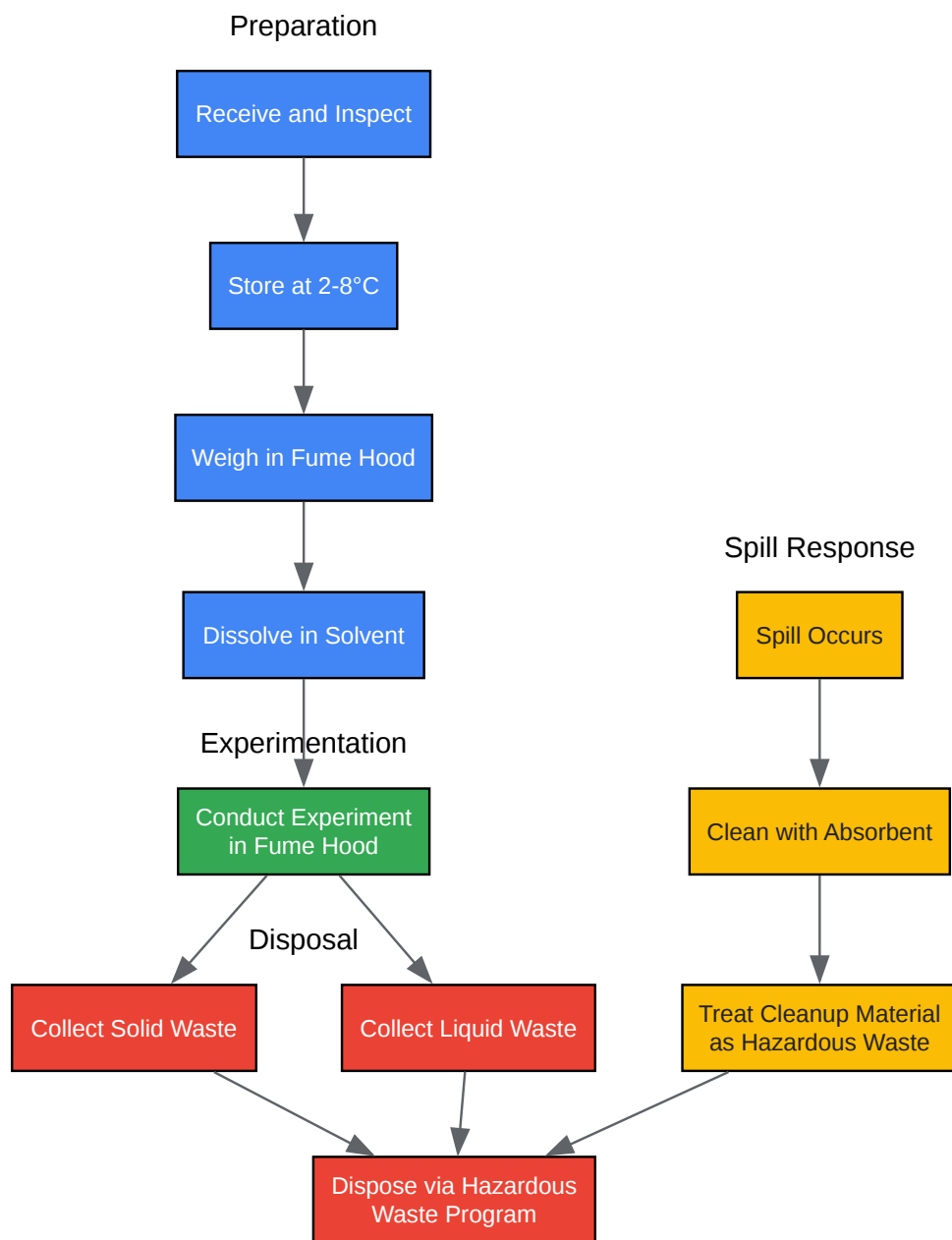
Proper disposal is crucial to prevent environmental contamination and ensure safety.

- Solid Waste: Collect any unused **N2-Phenoxyacetylguanosine** powder and contaminated disposable PPE (gloves, etc.) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions containing **N2-Phenoxyacetylguanosine** should be collected in a designated, sealed waste container. Do not pour down the drain.

- Disposal Route: All waste containing **N2-Phenoxyacetylguanosine** should be disposed of through your institution's hazardous waste management program.

Experimental Workflow and Safety Diagram

Safe Handling and Disposal Workflow for N2-Phenoxyacetylguanosine

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Caption: A flowchart illustrating the key steps for safely handling **N2-Phenoxyacetylguanosine**.

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